

physical characteristics of 5-Octyldihydrofuran-2(3H)-one-d2

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Compound of Interest

Compound Name: 5-Octyldihydrofuran-2(3H)-one-d2

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Technical Guide: 5-Octyldihydrofuran-2(3H)-one-d2

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Octyldihydrofuran-2(3H)-one-d2 is the deuterated form of 5-Octyldihydrofuran-2(3H)-one, a gamma-lactone also commonly known as γ-dodecalactone. The incorporation of deuterium isotopes can be a valuable tool in various research applications, including metabolic studies, pharmacokinetic analysis, and as internal standards in mass spectrometry-based quantification. This document provides a technical overview of the physical characteristics, a representative synthetic protocol, and a conceptual biological pathway relevant to this class of molecules.

It is important to note that while specific experimental data for the deuterated variant is limited in publicly available literature, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart. The primary difference will be a slight increase in molecular weight due to the presence of two deuterium atoms.

Physical and Chemical Properties

The data presented below is for the non-deuterated analog, 5-Octyldihydrofuran-2(3H)-one (y-Dodecalactone), and serves as a close approximation for the d2 variant.



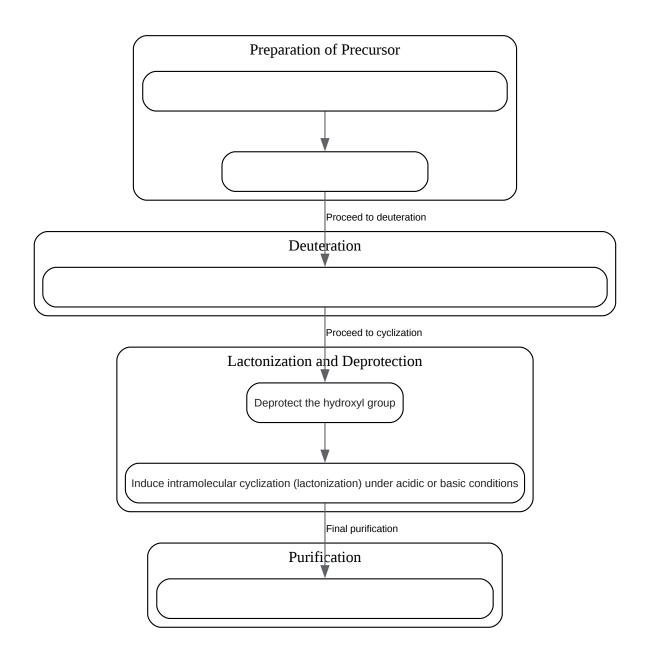
Property	Value
Molecular Formula	C12H22O2
Molecular Weight (non-deuterated)	198.30 g/mol
Appearance	Colorless liquid
Density	Approximately 0.935 g/cm³
Boiling Point	130-132 °C at 1.5 mmHg
Refractive Index	1.451 - 1.456 @ 20°C
Flash Point	110 °C (230 °F)

Experimental Protocols

Representative Synthesis of Deuterated y-Lactones

While a specific protocol for **5-Octyldihydrofuran-2(3H)-one-d2** is not readily available, a general method for the synthesis of deuterated γ -lactones can be adapted. One common approach involves the reduction of a suitable precursor with deuterium gas. The following is a conceptual experimental workflow based on established methods for synthesizing deuterated lactones.





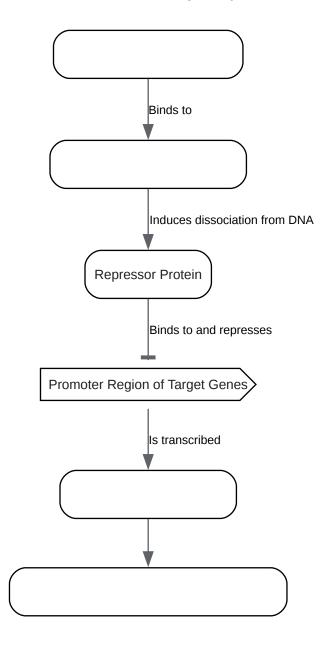
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Conceptual workflow for the synthesis of a deuterated y-lactone.

Biological Context: Gamma-Butyrolactone Signaling



Gamma-butyrolactones (GBLs) are known to act as signaling molecules in various bacteria, particularly in the genus Streptomyces. These molecules can regulate the expression of genes involved in secondary metabolism and morphological differentiation. While the specific biological role of 5-Octyldihydrofuran-2(3H)-one is not extensively characterized, the following diagram illustrates a generalized GBL signaling pathway, which provides a conceptual framework for its potential mode of action in a biological system.



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Generalized gamma-butyrolactone (GBL) signaling pathway in bacteria.







In this conceptual pathway, the GBL molecule enters the bacterial cell and binds to a specific cytoplasmic receptor protein. This binding event causes a conformational change in the receptor, which in turn leads to the dissociation of a repressor protein from the promoter region of target genes. With the repressor removed, transcription of these genes can proceed, leading to the production of secondary metabolites or triggering morphological changes in the bacterium.

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